

The Influence of SJ000291942 on Gene Expression: A Technical Guide

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Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SJ000291942 is a small molecule activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway, a crucial component of the Transforming Growth Factor-beta (TGF- β) superfamily.^[1] This pathway is integral to a multitude of cellular processes, including embryonic development, tissue homeostasis, and cellular differentiation. This technical guide provides an in-depth analysis of the effects of **SJ000291942** on gene expression, detailing the molecular mechanisms and experimental evidence. The information presented herein is intended to support further research and drug development efforts targeting the BMP signaling cascade.

Core Mechanism of Action

SJ000291942 functions by activating the canonical BMP signaling pathway. This activation leads to a cascade of intracellular events, culminating in the regulation of target gene expression. The primary mechanism involves the phosphorylation of SMAD1/5/8 proteins, which then form a complex with SMAD4. This complex translocates to the nucleus and modulates the transcription of BMP-responsive genes.^{[1][2]}

Effects on Gene and Protein Expression

The administration of **SJ000291942** has been demonstrated to alter the expression of several key genes and proteins involved in the BMP pathway. The following tables summarize the observed effects in both zebrafish embryos and human cervical carcinoma cells (C33A-2D2).

Table 1: Effects of SJ000291942 on Gene Expression in Zebrafish Embryos

Gene	Organism	Method	Observed Effect	Reference
bmp2b	Zebrafish (Danio rerio)	In Situ Hybridization	Increased expression	[1]
szl	Zebrafish (Danio rerio)	In Situ Hybridization	Increased expression	[1]

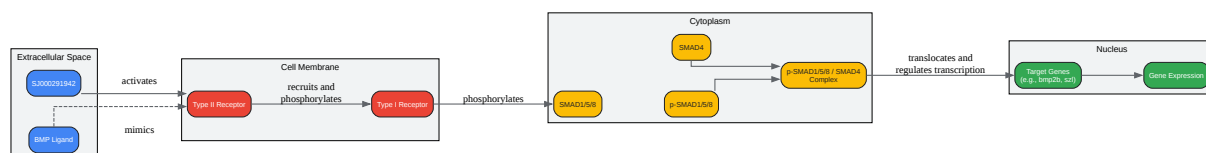
Note: The increase in expression for bmp2b and szl was determined through qualitative analysis of in situ hybridization imaging.

Table 2: Effects of SJ000291942 on Protein Phosphorylation in C33A-2D2 Cells

Protein	Organism/Cell Line	Method	Observed Effect	Time to Max Effect	Reference
p-SMAD1/5/8	Human (C33A-2D2)	Immunoblotting	Increased phosphorylation	1 hour	
p-ERK1/2	Human (C33A-2D2)	Immunoblotting	Increased phosphorylation	Not specified	

Signaling Pathway

The canonical BMP signaling pathway activated by **SJ000291942** is a well-characterized cascade. The diagram below illustrates the key molecular events following the activation of this pathway.





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References

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